

Proper Disposal Procedures for S07-1066 (Exxon™ Chlorobutyl™ 1066)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S07-1066

Cat. No.: B10861593

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal procedures for **S07-1066**, identified as Exxon™ Chlorobutyl™ 1066. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance. This material is a chlorinated copolymer of isobutylene and isoprene, presenting as a uniform, white to light amber bale.[1] While it is not classified as a hazardous substance under normal conditions, specific precautions must be taken during handling and disposal, particularly concerning potential dust formation and thermal hazards.[2]

Summary of Key Data

For quick reference, the following table summarizes the key physical and chemical properties of Exxon™ Chlorobutyl™ 1066.

Property	Value	Test Method
Appearance	Uniform, white to light amber bale	-
Density	0.92 g/cm ³	ASTM D297
Mooney Viscosity (ML 1+8, 125°C)	38 MU	ASTM D1646 (mod)
Chlorine Content	1.25 wt%	ExxonMobil Method
Volatiles	< 0.6 wt%	ASTM D5668 (mod)
Ash Content	< 0.4 wt%	ASTM D5667 (mod)
Water Content	0.3 wt% max	ExxonMobil Method

Data sourced from the ExxonMobil Chemical Product Datasheet.[1]

Disposal Protocol

The primary method for the disposal of **S07-1066** is through a licensed waste disposal contractor. It is imperative to prevent the material from entering sewers, waterways, or soil.

Step-by-Step Disposal Procedure:

- Initial Assessment: Determine the quantity and form of the waste material. Note whether it is in its original bale form or smaller pieces/dust.
- Containment:
 - For solid pieces or bales, place them in a designated and clearly labeled waste container.
 - For dust or smaller particles, carefully sweep or vacuum the material to prevent airborne dispersal.[2] Use appropriate personal protective equipment (PPE), including eye protection and respiratory masks, if dust is generated.[2]
- Labeling: The waste container must be clearly labeled as "Exxon™ Chlorobutyl™ 1066 Waste" or a similar identifier used in your facility, along with any other information required by

your institution or local regulations.

- **Storage:** Store the sealed waste container in a dry, enclosed area, protected from direct sunlight and other contaminants, awaiting collection.
- **Engage a Licensed Contractor:** Contact a certified waste disposal company with experience in handling industrial polymer waste. Provide them with the Safety Data Sheet (SDS) for Exxon™ Chlorobutyl™ 1066 to ensure they can manage it appropriately.
- **Documentation:** Maintain a record of the disposal, including the date, quantity of waste, and the name of the disposal contractor.

Spill Response:

In the event of a spill, the immediate priority is to contain the material and prevent it from spreading.

- **Isolate the Area:** Cordon off the spill area to prevent personnel from walking through the material.
- **Containment:** For larger spills, use booms or other physical barriers to confine the material.
- **Cleanup:**
 - Carefully sweep or vacuum the spilled material.
 - Place the collected material into a designated, labeled waste container.
- **Decontamination:** Clean the spill area thoroughly.
- **Disposal:** Dispose of the collected material and any contaminated cleaning supplies via a licensed waste disposal contractor.

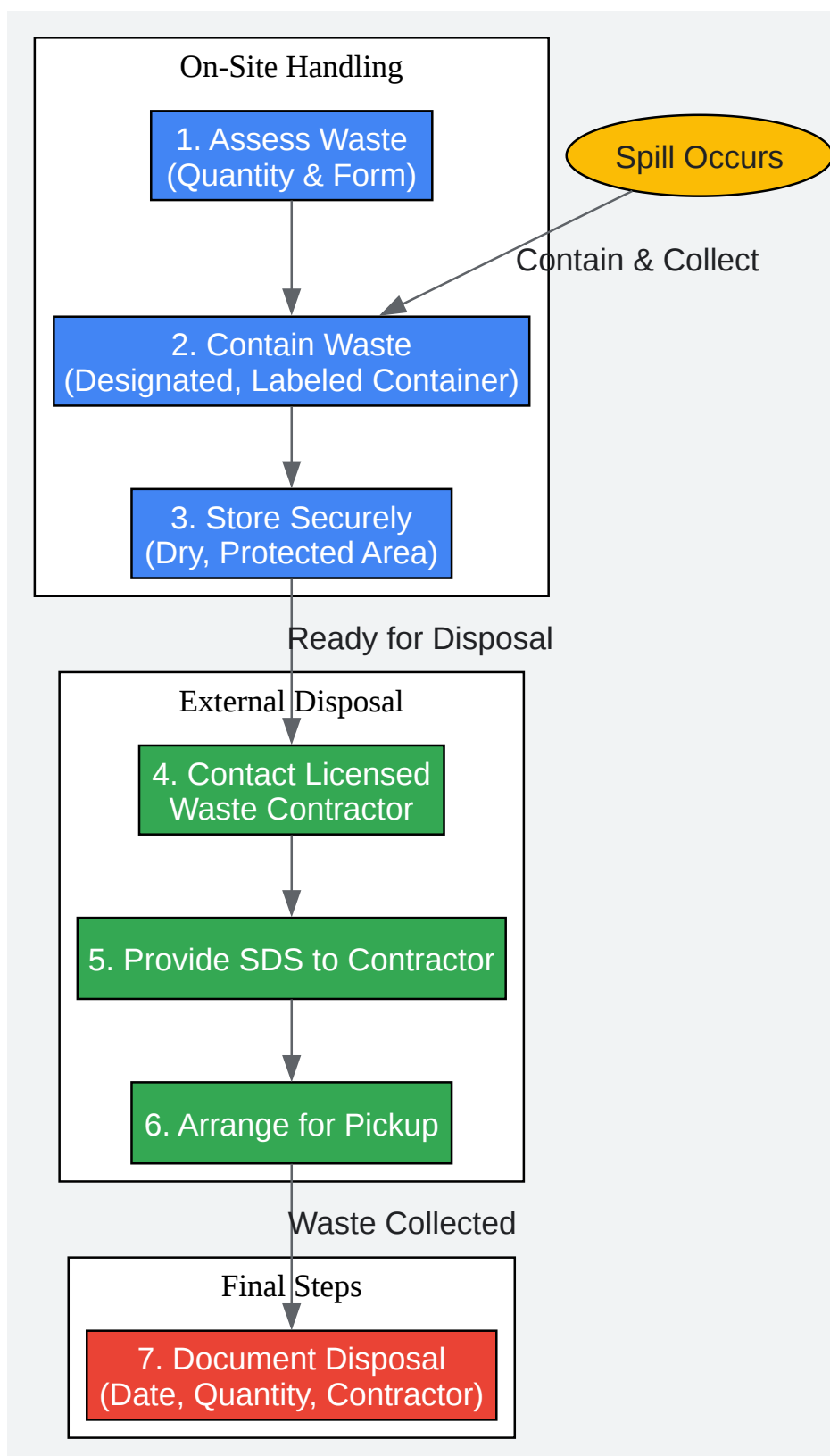
Experimental and Safety Considerations

While this document focuses on disposal, it is important to note that under normal processing and use, the encapsulated additives within the polymer are not expected to pose a health hazard. However, activities that may generate dust, such as grinding, require appropriate

exposure controls.[3] If the material is heated, there is a risk of thermal burns, and any vapors or fumes generated may be irritating to the eyes and respiratory tract.[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **S07-1066**.



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Proper Disposal Workflow for **S07-1066**

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